# Foreword: The Imperative of Precision in Molecular Characterization

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(2-Bromo-3,6-difluorophenyl)boronic acid* |
| *CAS No.:* | *1260757-41-2* |
| *Cat. No.:* | *B573090* |

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In the landscape of modern drug discovery and materials science, arylboronic acids are indispensable building blocks, largely due to their pivotal role in Suzuki-Miyaura cross-coupling reactions.[1] The compound **(2-Bromo-3,6-difluorophenyl)boronic acid**, with its unique substitution pattern of two fluorine atoms and a bromine atom, offers a versatile scaffold for synthesizing complex molecules. However, its utility is predicated on an unambiguous understanding of its structure. The precise placement of the bromo, fluoro, and boronic acid groups dictates the molecule's reactivity, steric profile, and ultimate contribution to the final product's properties.

This guide eschews a simple recitation of analytical data. Instead, it serves as a strategic blueprint for the rigorous, multi-technique elucidation of this molecule's structure. We will explore the causality behind our choice of analytical techniques, detailing not just the 'how' but the 'why,' to construct a self-validating dossier of evidence that confirms the molecular identity with the highest degree of scientific certainty.

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# Initial Assessment: Molecular Formula and Structural Hypotheses

Before embarking on any analysis, we establish the foundational data for our target compound.

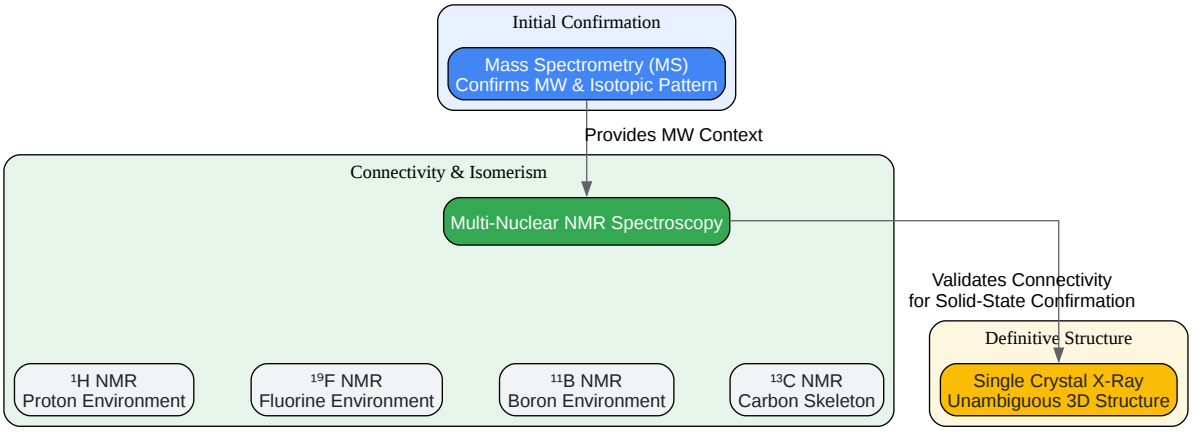
- Compound Name: **(2-Bromo-3,6-difluorophenyl)boronic acid**
- Molecular Formula: $C_6H_4BBrF_2O_2$
- Molecular Weight: 236.81 g/mol [2]

A primary analytical challenge inherent to boronic acids is their propensity for dehydration to form cyclic trimers known as boroxines.[3][4] This equilibrium between the monomeric acid and the trimeric anhydride can complicate analysis, particularly in mass spectrometry and NMR, necessitating specific sample handling and data interpretation strategies.

# The Analytical Gauntlet: A Strategic Workflow

A robust structure elucidation is not a linear process but an integrated workflow where each technique corroborates the others. The following workflow is designed to move from broad confirmation of mass and elemental composition to the fine details of atomic connectivity and spatial arrangement.

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Caption: Integrated workflow for structure elucidation.

# Mass Spectrometry: Confirming the Molecular Blueprint

Expertise & Rationale: Mass spectrometry serves as our first analytical checkpoint. Its primary role is to confirm the molecular weight and, critically, the elemental composition through isotopic patterns. For boronic acids, electrospray ionization (ESI) in negative ion mode is particularly effective, as the acidic proton is readily lost to form a stable $[M-H]^-$ ion, minimizing fragmentation and simplifying the spectrum.[5]

Protocol: High-Resolution ESI-MS (Negative Ion Mode)

- Sample Preparation: Prepare a dilute solution (approx. 0.1 mg/mL) of the sample in a 1:1 mixture of acetonitrile and 10 mM aqueous ammonium acetate. This mobile phase promotes

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ionization and minimizes the formation of boroxines and other adducts.

- Instrumentation: Infuse the sample into a high-resolution mass spectrometer (e.g., an Orbitrap or TOF instrument).
- Key Parameters:
  - Ionization Mode: ESI Negative
  - Capillary Voltage: -3.0 kV
  - Mass Range: m/z 100-500
  - Sheath/Aux Gas Flow: Optimized for stable spray
  - Data Acquisition: Full scan mode with a resolution > 60,000.
- Data Interpretation: The primary goal is to locate the deprotonated molecular ion $[M-H]^-$. The presence of bromine provides an unmistakable isotopic signature: two peaks of nearly equal intensity separated by approximately 2 Da, corresponding to the natural abundance of $^{79}Br$ and $^{81}Br$. High-resolution measurement allows for the calculated elemental composition to be matched to the observed mass with high precision (typically < 5 ppm error).

Expected Quantitative Data

| Ion Species | Isotope | Calculated m/z | Observed m/z (Example) |
|---|---|---|---|
| $[M-H]^-$ | $^{11}B^{79}Br$ | 234.9395 | 234.9392 |
| $[M-H]^-$ | $^{11}B^{81}Br$ | 236.9374 | 236.9370 |

## NMR Spectroscopy: The Rosetta Stone of Connectivity

Expertise & Rationale: While MS confirms what atoms are present, Nuclear Magnetic Resonance (NMR) spectroscopy reveals how they are connected. For a molecule with

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hydrogen, carbon, boron, and fluorine, a multi-nuclear approach is essential. A common pitfall in NMR of boronic acids is peak broadening or the appearance of multiple species due to oligomerization.[6] This is effectively mitigated by using a coordinating deuterated solvent like methanol-$d_4$ ($CD_3OD$) or DMSO-$d_6$, which breaks down the boroxine trimers through solvent exchange with the B-OH protons.[6]

## $^1$H NMR: Mapping the Protons

Expected Data: The aromatic region should display two signals, each corresponding to one of the aromatic protons. These protons will exhibit coupling to each other ($^3$JHH, meta-coupling) and to the adjacent fluorine atoms ($^3$JHF and $^4$JHF).

Protocol: $^1$H NMR Spectroscopy

- Sample Preparation: Dissolve ~10 mg of the sample in ~0.7 mL of DMSO-$d_6$.
- Instrumentation: Acquire the spectrum on a 400 MHz or higher field NMR spectrometer.
- Key Parameters:
  - Scans: 16-32
  - Pulse Program: Standard single pulse (zg30)
  - Temperature: 298 K
- Interpretation: The signals will likely appear as complex multiplets (e.g., doublet of doublets of doublets). Decoupling the $^{19}$F channel can simplify these multiplets to doublets, confirming the H-F couplings.

## $^{19}$F NMR: A Direct View of the Halogens

Expertise & Rationale: With 100% natural abundance and high sensitivity, $^{19}$F NMR is a powerful tool for analyzing fluorinated compounds.[7][8] It provides direct evidence for the number of distinct fluorine environments and their coupling relationships.

Expected Data: Two distinct signals are expected for the two chemically non-equivalent fluorine atoms at positions 3 and 6. These signals will be coupled to each other ($^4$JFF) and to the

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aromatic protons.

Protocol: $^{19}$F NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for $^{1}$H NMR.
- Instrumentation: Use a spectrometer equipped with a broadband or fluorine-specific probe.
- Key Parameters:
  - Experiment: Standard $^{19}$F observe, often with $^{1}$H decoupling to simplify the spectrum.
  - Reference: An external reference like $CFCl_3$ (δ = 0 ppm) is standard, though internal references can be used.
- Interpretation: The presence of two signals confirms the difluoro substitution. Their chemical shifts are indicative of their position relative to the bromine and boronic acid groups.

## $^{11}$B NMR: Probing the Boronic Acid Moiety

Expertise & Rationale: $^{11}$B NMR provides direct confirmation of the boronic acid functional group.[9] As $^{11}$B is a quadrupolar nucleus, its signals are often broad, but they appear in a characteristic chemical shift range for arylboronic acids (~28-34 ppm). To avoid a broad background signal from the NMR tube itself, using a quartz tube is best practice.[10]

Protocol: $^{11}$B NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample (~30-50 mg) in ~0.7 mL of DMSO-$d_6$ in a quartz NMR tube.
- Instrumentation: Tune the broadband probe to the $^{11}$B frequency.
- Key Parameters:
  - Experiment: Standard $^{11}$B observe, typically with $^{1}$H decoupling.
  - Reference: $BF_3{\cdot}OEt_2$ (δ = 0 ppm).

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- Interpretation: A single, broad peak in the expected range confirms the presence of a tricoordinate arylboronic acid species.

## $^{13}$C NMR: Detailing the Carbon Framework

Expected Data: The spectrum will show six distinct signals for the aromatic carbons. The key diagnostic feature will be the large carbon-fluorine coupling constants ($^{1}$JCF, $^{2}$JCF, etc.), which are invaluable for assigning the signals to their specific carbons.

Protocol: $^{13}$C{$^{1}$H} NMR Spectroscopy

- Sample Preparation: Use the same sample from the $^{11}$B NMR experiment.
- Instrumentation: Acquire a standard proton-decoupled $^{13}$C spectrum.
- Key Parameters:
  - Scans: 1024 or more due to the low natural abundance of $^{13}$C.
  - Pulse Program: Standard zgpg30.
- Interpretation: The carbon directly attached to the boron (C1) will often be broad. The carbons attached to fluorine (C3, C6) will show large one-bond C-F couplings ($^{1}$JCF > 240 Hz), while other carbons will exhibit smaller, longer-range couplings.

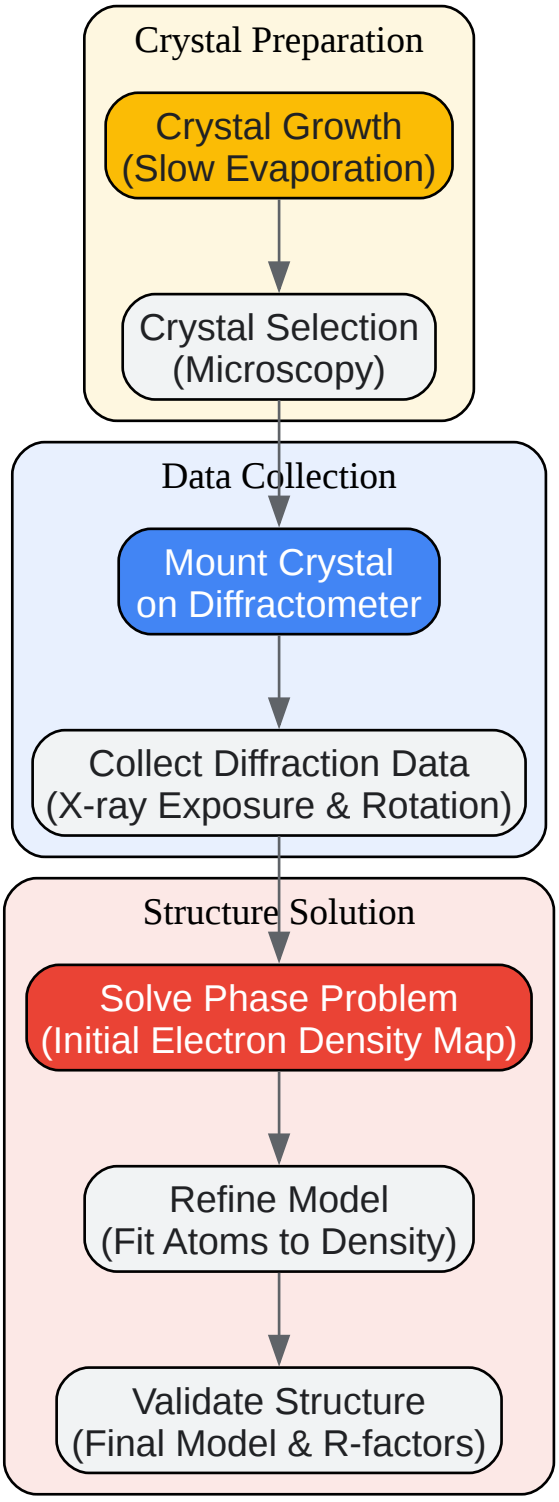
Summary of Expected NMR Data

| Nucleus | Expected Chemical Shift (δ, ppm) | Key Couplings (J, Hz) |
|---|---|---|
| $^{1}$H | 7.0 - 8.0 | $^{3}$JHH, $^{3}$JHF, $^{4}$JHF |
| $^{19}$F | -100 to -140 | $^{4}$JFF, $^{3}$JHF, $^{4}$JHF |
| $^{11}$B | 28 - 34 | (Broad signal) |
| $^{13}$C | 110 - 150 | $^{1}$JCF, $^{2}$JCF, $^{3}$JCF |

# X-Ray Crystallography: The Final Arbiter

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Expertise & Rationale: For absolute, unambiguous proof of structure, single-crystal X-ray diffraction is the definitive technique.[11] It provides a three-dimensional map of electron density, allowing for the precise determination of bond lengths, bond angles, and intermolecular interactions in the solid state.[12]




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Caption: Workflow for single-crystal X-ray analysis.

Protocol: Single-Crystal X-Ray Diffraction

- Crystal Growth: High-quality single crystals are grown, typically by slow evaporation of a saturated solution of the boronic acid in a solvent system like ethanol/water or toluene.[13]
- Data Collection: A suitable crystal is mounted on a goniometer head and cooled to a low temperature (e.g., 100 K) to minimize thermal motion. Data are collected using a diffractometer with a monochromatic X-ray source (e.g., Mo or Cu Kα).[13]
- Structure Solution and Refinement: The collected diffraction pattern is used to solve the phase problem, generating an initial electron density map. An atomic model is built into this map and refined iteratively to achieve the best fit between the calculated and observed diffraction data.[12]
- Expected Structural Features: The analysis will confirm the substitution pattern on the phenyl ring. It will also reveal the solid-state packing, which for phenylboronic acids often involves the formation of hydrogen-bonded dimers, where two boronic acid groups associate via O-H···O interactions.[14]

# Conclusion

The structure elucidation of **(2-Bromo-3,6-difluorophenyl)boronic acid** is a case study in methodical, evidence-based analytical science. By integrating mass spectrometry to confirm the molecular formula and isotopic composition, a suite of multi-nuclear NMR experiments to piece together the atomic connectivity, and finally, single-crystal X-ray crystallography for definitive, three-dimensional confirmation, we can establish the compound's identity with unassailable confidence. This rigorous approach ensures the quality and reliability of this critical building block, underpinning the success of subsequent synthetic endeavors in research and development.

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